

what is TRC051384 and how does it work

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TRC051384

Cat. No.: B15583636

[Get Quote](#)

An In-depth Technical Guide to **TRC051384**

Introduction

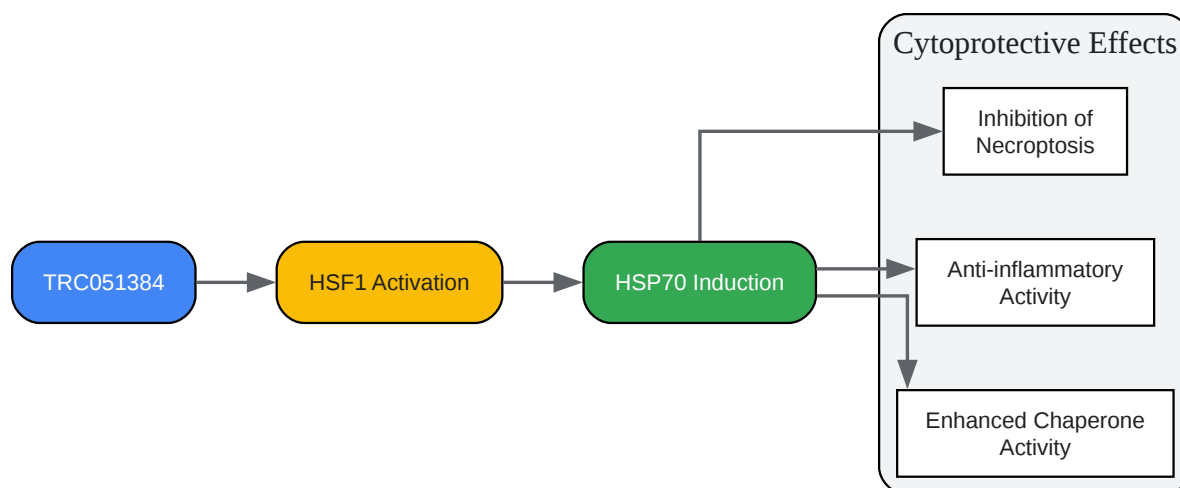
TRC051384 is a novel small-molecule compound, belonging to the substituted 2-propen-1-one class, that has been identified as a potent inducer of Heat Shock Protein 70 (HSP70)[1][2]. It is under investigation for its significant neuroprotective effects, particularly in the context of ischemic stroke[1][3]. **TRC051384** activates Heat Shock Factor 1 (HSF1), the primary transcription factor for HSP70, leading to elevated chaperone and anti-inflammatory activities[1]. Research has demonstrated its ability to reduce neuronal injury and improve survival in preclinical models of stroke, even when administered hours after the ischemic event[1][2].

Core Mechanism of Action

The primary mechanism of **TRC051384** revolves around the induction of the cellular stress response, specifically the upregulation of HSP70. This protein plays a crucial role in protein folding, preventing aggregation of misfolded proteins, and protecting cells from various stressors, including ischemia[1][4].

The signaling cascade initiated by **TRC051384** is as follows:

- HSF1 Activation: **TRC051384** activates Heat Shock Factor 1 (HSF1)[1].
- HSP70 Induction: Activated HSF1 translocates to the nucleus and binds to heat shock elements in the promoter region of the HSP70 gene, leading to a significant increase in HSP70 mRNA and protein levels[3].
- Cytoprotective Effects: The resulting elevation in HSP70 provides cytoprotection through several downstream effects:
 - Enhanced Chaperone Activity: HSP70 helps refold denatured proteins and prevent protein aggregation, which is critical during the cellular stress of an ischemic event[1][4].
 - Anti-inflammatory Activity: **TRC051384** has been shown to inhibit the expression of pro-inflammatory cytokines like TNF- α [3].
 - Inhibition of Necroptosis: The compound exhibits protective effects against neuronal trauma by inhibiting necroptosis, a form of programmed necrosis[3][5].



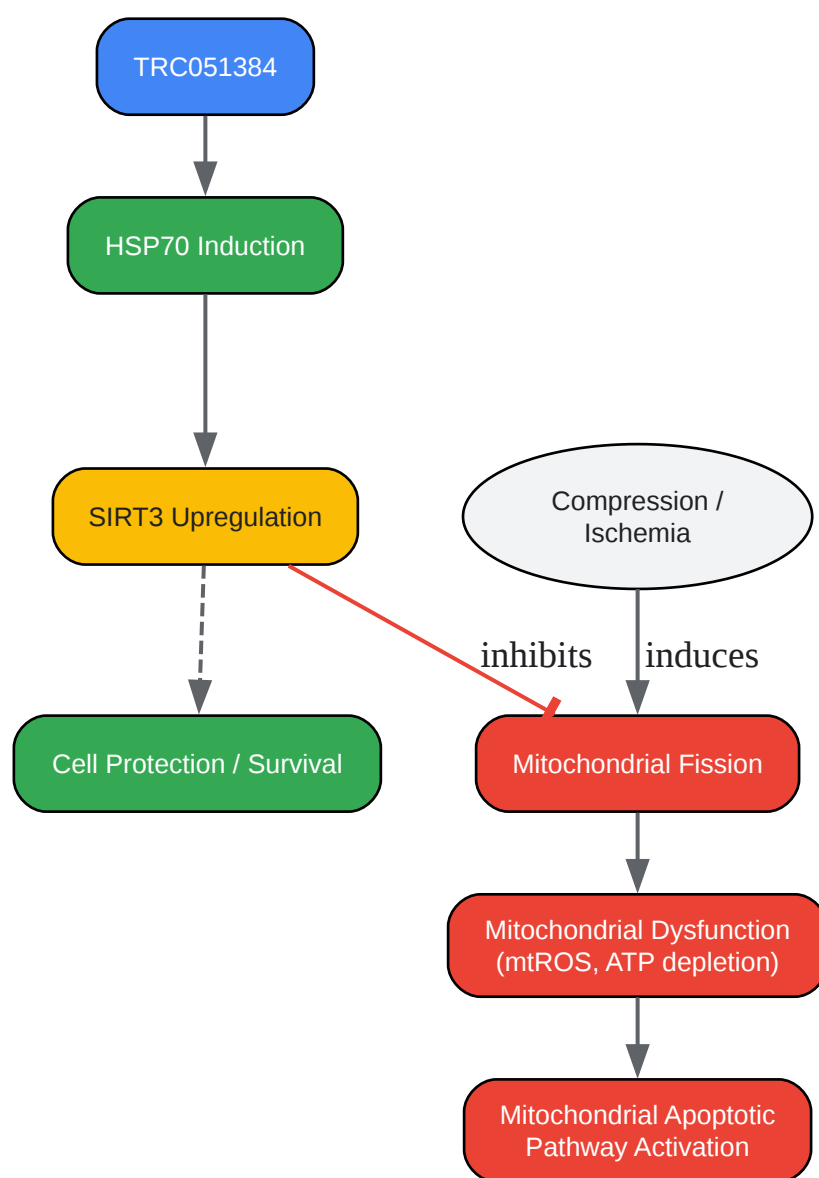
[Click to download full resolution via product page](#)

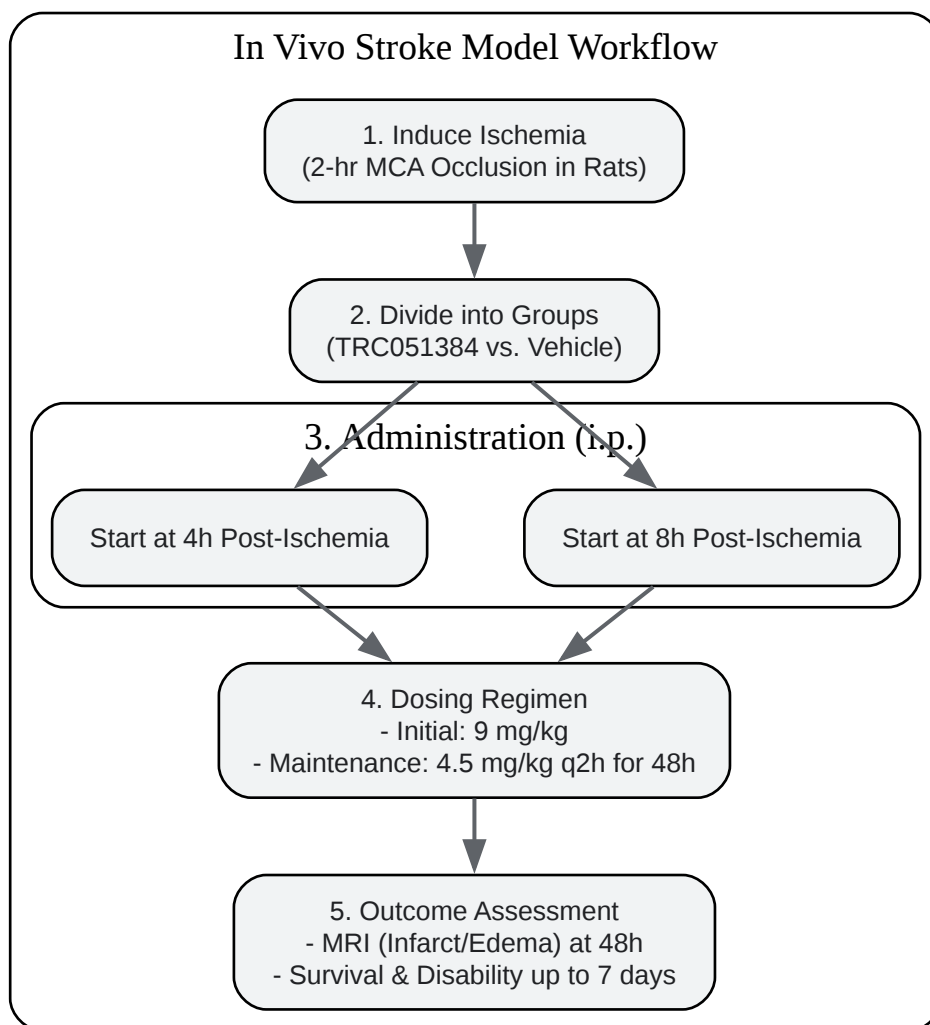
Caption: Primary signaling pathway of **TRC051384** leading to cytoprotection.

Modulation of Mitochondrial Apoptotic Pathway

Further research has elucidated a more specific mechanism by which HSP70 induction via **TRC051384** confers protection, particularly in the context of compression-induced apoptosis in nucleus pulposus (NP) cells. This pathway highlights a link between HSP70 and mitochondrial homeostasis.

- **HSP70 and SIRT3:** Treatment with **TRC051384** to induce HSP70 has been shown to upregulate the expression of Sirtuin 3 (SIRT3), a key mitochondrial deacetylase[6][7].
- **Mitochondrial Fission Suppression:** SIRT3 plays a role in suppressing mitochondrial fission, the process by which mitochondria divide[6][8]. By upregulating SIRT3, HSP70 inhibits excessive mitochondrial fission that is often triggered by cellular stress[6].
- **Inhibition of Apoptosis:** The suppression of mitochondrial fission prevents mitochondrial dysfunction, reduces the production of mitochondrial reactive oxygen species (mtROS), and ultimately inhibits the activation of the mitochondrial apoptotic pathway, characterized by the release of pro-apoptotic factors like cytochrome c and the activation of caspases[7].





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Delayed intervention in experimental stroke with TRC051384--a small molecule HSP70 inducer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. | BioWorld [bioworld.com]

- [3. medchemexpress.com \[medchemexpress.com\]](#)
- [4. Hsp70 chaperones: Cellular functions and molecular mechanism - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. medchemexpress.com \[medchemexpress.com\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. HSP70 attenuates compression-induced apoptosis of nucleus pulposus cells by suppressing mitochondrial fission via upregulating the expression of SIRT3 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Small molecule natural compound agonist of SIRT3 as a therapeutic target for the treatment of intervertebral disc degeneration - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [what is TRC051384 and how does it work]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15583636/docs#what-is-trc051384-and-how-does-it-work\]](https://www.benchchem.com/product/b15583636/docs#what-is-trc051384-and-how-does-it-work)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check